

# Comprehensive literature review of Bis(triphenylsilyl)chromate applications

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## Compound of Interest

Compound Name: *Bis(triphenylsilyl)chromate*

Cat. No.: *B1148569*

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## A Comprehensive Guide to the Applications of Bis(triphenylsilyl)chromate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **Bis(triphenylsilyl)chromate** with alternative reagents in key chemical transformations, supported by experimental data. It is designed to assist researchers in selecting the most suitable reagents for their synthetic needs.

### Executive Summary

**Bis(triphenylsilyl)chromate**,  $[(C_6H_5)_3SiO]_2CrO_2$ , is a versatile organometallic compound utilized primarily as an oxidizing agent and a catalyst in organic synthesis.<sup>[1][2][3]</sup> Its applications include the oxidation of alcohols to carbonyl compounds, the oxidative cleavage of olefins, and the catalytic polymerization of ethylene.<sup>[1][4][5]</sup> This guide compares its performance with established reagents such as the Jones reagent and Pyridinium Chlorochromate (PCC) for alcohol oxidation, and Ziegler-Natta catalysts for olefin polymerization. While **Bis(triphenylsilyl)chromate** offers advantages in certain contexts, its use is also associated with the inherent toxicity of chromium(VI) compounds.<sup>[6][7]</sup>

### Comparison of Oxidizing Agents for Alcohol Oxidation

The oxidation of primary and secondary alcohols to aldehydes and ketones, respectively, is a fundamental transformation in organic synthesis.<sup>[1]</sup> Bis(silyl)chromates have demonstrated efficacy in this area. For the purpose of this comparison, data for the closely related Bis(trimethylsilyl)chromate (BTSC) is presented alongside data for Jones reagent and PCC, as detailed quantitative yields for **Bis(triphenylsilyl)chromate** in a wide range of alcohol oxidations are not readily available in the literature. It is important to note that reaction conditions and substrate scope can influence yields significantly.

Table 1: Comparison of Yields for the Oxidation of Various Alcohols

Substrate (Alcohol)	Product	Oxidizing Agent	Reaction Conditions	Yield (%)	Reference
Benzyl alcohol	Benzaldehyde	Bis(trimethylsilyl)chromate / H <sub>5</sub> IO <sub>6</sub>	Acetonitrile, reflux	96	<sup>[1]</sup>
Benzyl alcohol	Benzoic Acid	Jones Reagent	Acetone, 0°C to rt	~90	<sup>[8]</sup>
Benzyl alcohol	Benzaldehyde	PCC	CH <sub>2</sub> Cl <sub>2</sub> , rt	~92	<sup>[9]</sup>
Cyclohexanol	Cyclohexanone	Bis(trimethylsilyl)chromate / H <sub>5</sub> IO <sub>6</sub>	Acetonitrile, reflux	92	<sup>[1]</sup>
Cyclohexanol	Cyclohexanone	Jones Reagent	Acetone, 0°C to rt	85-90	<sup>[6]</sup>
Cyclohexanol	Cyclohexanone	PCC	CH <sub>2</sub> Cl <sub>2</sub> , rt	~85	<sup>[9]</sup>
1-Octanol	Octanal	Bis(trimethylsilyl)chromate / H <sub>5</sub> IO <sub>6</sub>	Acetonitrile, reflux	85	<sup>[1]</sup>
1-Octanol	Octanoic Acid	Jones Reagent	Acetone, 0°C to rt	~85	<sup>[8]</sup>
1-Octanol	Octanal	PCC	CH <sub>2</sub> Cl <sub>2</sub> , rt	~78	<sup>[9]</sup>

## Key Observations:

- **Selectivity:** Bis(trimethylsilyl)chromate, in conjunction with a co-oxidant, provides excellent yields for the oxidation of primary and secondary alcohols to aldehydes and ketones, respectively, with minimal over-oxidation.[\[1\]](#) In contrast, the strong oxidizing nature of the Jones reagent typically leads to the formation of carboxylic acids from primary alcohols.[\[8\]](#)[\[9\]](#) PCC is a milder oxidant that selectively oxidizes primary alcohols to aldehydes.[\[9\]](#)[\[10\]](#)
- **Reaction Conditions:** Bis(silyl)chromate and PCC oxidations are typically carried out under relatively mild, non-aqueous conditions, which is advantageous for substrates sensitive to strong acids and water.[\[1\]](#)[\[9\]](#) The Jones oxidation occurs in a strongly acidic aqueous acetone mixture.[\[6\]](#)[\[8\]](#)

## Comparison of Catalysts for Ethylene Polymerization

**Bis(triphenylsilyl)chromate** has been utilized as a catalyst for the polymerization of ethylene.[\[4\]](#)[\[11\]](#)[\[12\]](#) It is often compared to the well-established Ziegler-Natta catalysts, which are a cornerstone of industrial polyethylene production.[\[13\]](#)[\[14\]](#)

Table 2: Comparison of Ethylene Polymerization Performance

Catalyst	Co-catalyst / Support	Temperature (°C)	Pressure (psi)	Polymer Yield	Reference
Bis(triphenylsilyl)chromate	None	170-175	20,000	Approx. 20 g	<a href="#">[11]</a>
Bis(triphenylsilyl)chromate	Silica-alumina	Not specified	Not specified	Markedly increased activity	<a href="#">[12]</a>
Typical Ziegler-Natta (TiCl <sub>4</sub> /MgCl <sub>2</sub> )	Triethylaluminum	70-90	100-300	High	<a href="#">[13]</a> <a href="#">[14]</a>

## Key Observations:

- Activity and Conditions: **Bis(triphenylsilyl)chromate** can polymerize ethylene without a co-catalyst at high temperatures and pressures.[11] Its catalytic activity is significantly enhanced when supported on materials like silica-alumina.[12] Ziegler-Natta catalysts typically operate under milder conditions and are known for their high efficiency in producing linear and stereoregular polymers.[13][14]
- Polymer Properties: Ziegler-Natta catalysts offer excellent control over the molecular weight and stereochemistry of the resulting polymer.[14] Metallocene catalysts, a newer generation, provide even more precise control over polymer architecture, leading to narrower molecular weight distributions.[14] The control over polymer properties with unsupported **Bis(triphenylsilyl)chromate** is less defined in the available literature.

## Experimental Protocols

### Synthesis of Bis(triphenylsilyl)chromate

A mixture of 15 g (0.054 mol) of triphenylsilanol, 15 g (0.15 mol) of chromium trioxide, and 5.0 g of anhydrous magnesium sulfate in 450 ml of carbon tetrachloride is shaken for 24 hours at room temperature in a light-tight flask. The red-orange mixture is then filtered to remove solids. The product is recovered from the carbon tetrachloride solution by evaporation. Recrystallization of the dark residue from hot heptane yields orange needles of **Bis(triphenylsilyl)chromate**. The reported yield is 10.1 g (60%).[11]

### Oxidation of Benzyl Alcohol using Bis(trimethylsilyl)chromate (as a proxy)

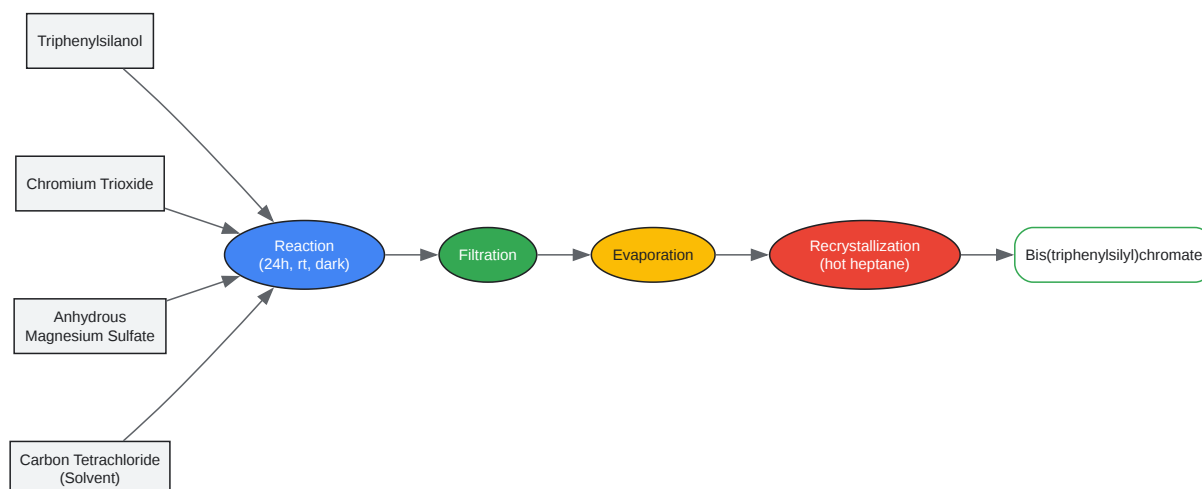
Benzyl alcohol (1 mmol), periodic acid (1.05 mmol), and Bis(trimethylsilyl)chromate (3.8 mol%) are refluxed in acetonitrile (5 mL). The progress of the reaction is monitored by TLC. Upon completion, the solvent is evaporated. Ethyl acetate (10 mL) is added to the crude product, and the solution is washed with 10 mL of a 1:1 brine-water mixture. The organic layer is separated, dried over Na<sub>2</sub>SO<sub>4</sub>, and the solvent is evaporated. The residue is purified by column chromatography on a small silica gel column to afford benzaldehyde. The reported yield is 96%. [1]

### Ethylene Polymerization using Bis(triphenylsilyl)chromate

In a dry and nitrogen-filled 300-mL stirred autoclave, 100 mL of cyclohexane (previously dried by purging with nitrogen) is charged. To this, 0.5 g of **Bis(triphenylsilyl)chromate** is added, and the mixture is purged with nitrogen for several minutes before sealing the autoclave. The vessel is heated to 170°C and pressure-bled several times to remove nitrogen. Ethylene is then charged to an initial pressure of 20,000 psi, and the reaction is allowed to proceed for 4 hours, maintaining the temperature at 170-175°C. This procedure yields approximately 20 g of solid polyethylene.<sup>[11]</sup>

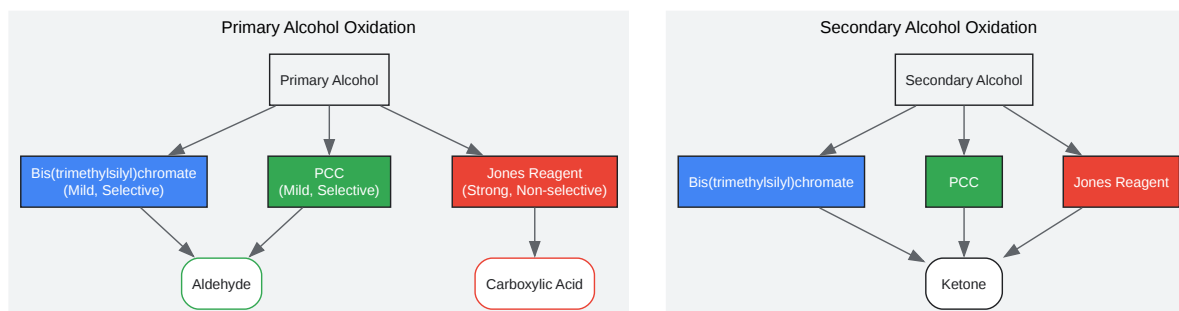
## Visualizing Workflows and Relationships

To better illustrate the processes and comparisons discussed, the following diagrams have been generated using the DOT language.



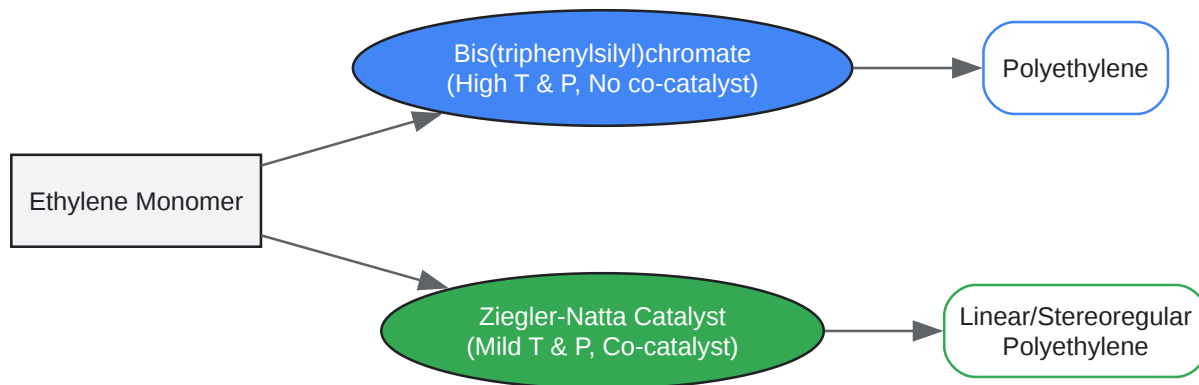
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Caption: Synthesis of **Bis(triphenylsilyl)chromate**.



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Caption: Comparison of alcohol oxidation pathways.



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Caption: Ethylene polymerization catalyst comparison.

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## References

- 1. mdpi.com [mdpi.com]
- 2. Highly Efficient Cu(I)-Catalyzed Oxidation of Alcohols to Ketones and Aldehydes with Diaziridinone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Selective oxidative cleavage of terminal olefins into aldehydes catalyzed by copper(ii) complex - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 10. Bis(benzene)chromium: a pre-catalyst for the hydrosilation of ketones and aldehydes, and for the dehydrocoupling of triphenylsilane with primary alcohol† - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 11. download.e-bookshelf.de [download.e-bookshelf.de]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
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